

# A Comparative Olfactory Profile Analysis: Linalyl Anthranilate and Methyl Anthranilate

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## Compound of Interest

Compound Name: *Linalyl anthranilate*

Cat. No.: *B1675414*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of the olfactory profiles of two closely related anthranilate esters: **linalyl anthranilate** and methyl anthranilate. The information presented herein is curated for professionals in research, scientific, and drug development fields, offering a comprehensive overview supported by available data and standardized experimental protocols.

## Quantitative Olfactory and Physicochemical Data

The following table summarizes the key olfactory and physicochemical properties of **linalyl anthranilate** and methyl anthranilate, facilitating a direct comparison of their characteristics.

Property	Linalyl Anthranilate	Methyl Anthranilate
CAS Number	7149-26-0	134-20-3
Molecular Formula	C <sub>17</sub> H <sub>23</sub> NO <sub>2</sub>	C <sub>8</sub> H <sub>9</sub> NO <sub>2</sub>
Molecular Weight	273.37 g/mol	151.16 g/mol
Odor Type	Floral, Fruity, Fresh, Sweet, Green	Fruity, Floral, Sweet, Narcotic
Odor Profile	Described as having a floral aroma reminiscent of gardenia, with fruity, fresh, sweet, and green notes, complemented by citrus and woody undertones. <a href="#">[1]</a>	Characterized by a powerful fruity-floral scent with distinct Concord grape notes, orange blossom, and neroli undertones, backed by a sweet, narcotic quality. <a href="#">[2]</a> Also described with musky, naphthalene, and medicinal facets. <a href="#">[3]</a>
Odor Strength	Medium	Medium
Odor Threshold	Data not available	0.12 ng/L in air; 8.1 µg/L in water
Substantivity on Smelling Strip	Data not available	> 24 hours <a href="#">[2]</a>
Appearance	Colorless to pale yellow liquid <a href="#">[1]</a>	Colorless to pale yellow liquid <a href="#">[4]</a>
Boiling Point	315 °C <a href="#">[5]</a>	256 °C <a href="#">[4]</a>
Solubility	Insoluble in water; Soluble in ethanol. <a href="#">[6]</a>	Very slightly soluble in water; Soluble in ethanol and propylene glycol. <a href="#">[4]</a>

## Experimental Protocols

To ensure objective and reproducible olfactory data, standardized experimental methodologies are crucial. Below are detailed protocols for key experiments relevant to the sensory analysis of aroma compounds like **linalyl anthranilate** and methyl anthranilate.

## Gas Chromatography-Olfactometry (GC-O) Analysis

Gas Chromatography-Olfactometry (GC-O) is a powerful technique that combines the separation capabilities of gas chromatography with human sensory perception to identify odor-active compounds in a sample.<sup>[7]</sup>

**Objective:** To separate the volatile components of a sample and identify which of them contribute to the overall aroma.

**Methodology:**

- **Sample Preparation:** Samples of **linalyl anthranilate** and methyl anthranilate are prepared by diluting them in a suitable solvent (e.g., ethanol) to an appropriate concentration for injection.
- **Instrumentation:** A gas chromatograph equipped with a capillary column (e.g., DB-5 or FFAP) is used. The outlet of the column is split into two streams: one directed to a standard detector (e.g., Flame Ionization Detector or Mass Spectrometer) and the other to an olfactory detection port (ODP).<sup>[8]</sup>
- **Chromatographic Conditions:**
  - **Injector Temperature:** 250 °C
  - **Carrier Gas:** Helium at a constant flow rate.
  - **Oven Temperature Program:** A temperature gradient is programmed to ensure the separation of volatile compounds.
  - **Transfer Line to ODP:** Heated to prevent condensation of the analytes.
- **Olfactory Evaluation:** Trained sensory panelists sniff the effluent from the ODP and record the time, duration, and a descriptor for each odor detected.
- **Data Analysis:** The data from the chemical detector (retention time and peak area) is correlated with the sensory data from the panelists. Common GC-O techniques for quantifying odor potency include:

- Detection Frequency: A panel of assessors is used, and the number of panelists who detect an odor at a specific retention time is recorded.[\[7\]](#)
- Aroma Extract Dilution Analysis (AEDA): The sample is serially diluted and analyzed until no odor is detected. The highest dilution at which an odorant is still perceived is its flavor dilution (FD) factor.
- Direct Intensity Measurement: Panelists rate the intensity of each detected odor on a predefined scale.

## Sensory Panel Evaluation for Odor Profile

A trained sensory panel can provide detailed qualitative and quantitative descriptions of the olfactory profiles of the two compounds.

Objective: To characterize and compare the odor profiles of **linalyl anthranilate** and methyl anthranilate.

Methodology:

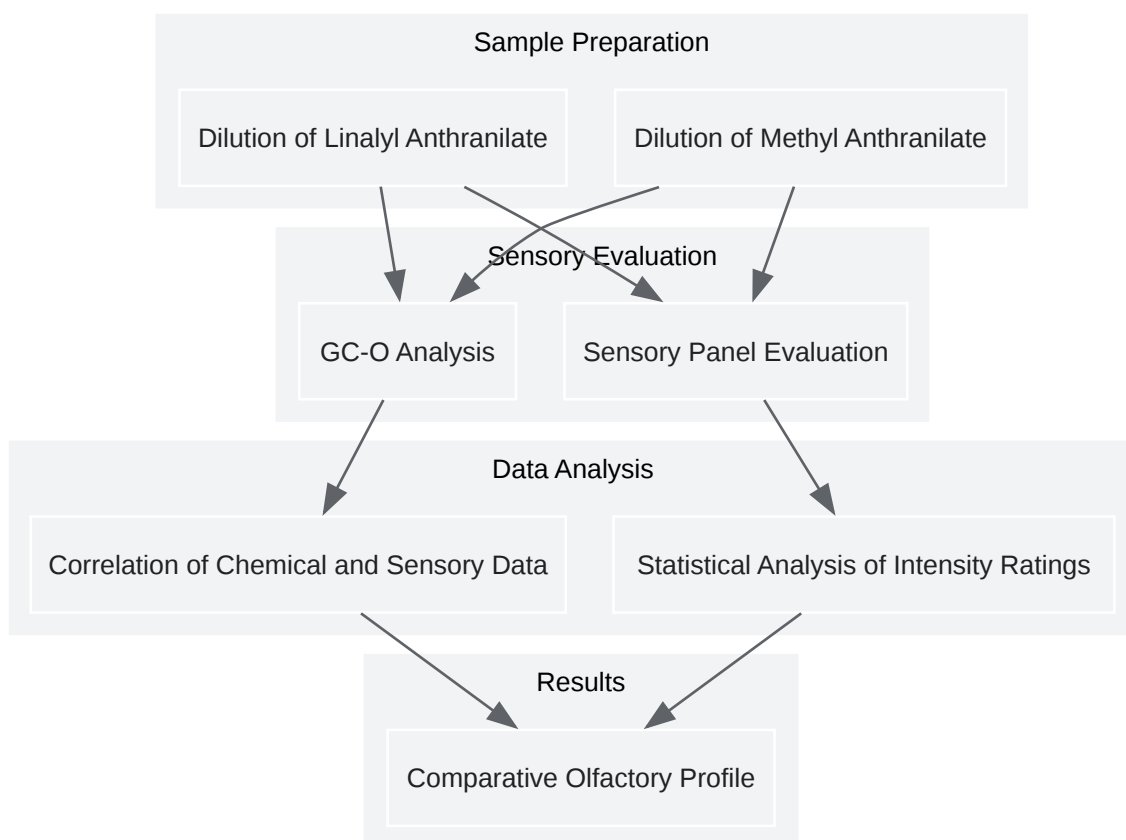
- Panelist Selection and Training: A panel of individuals is selected based on their sensory acuity and trained on a standardized vocabulary of odor descriptors.
- Sample Preparation and Presentation:
  - The compounds are diluted to equal perceived intensities in an appropriate solvent.
  - Samples are presented on smelling strips or in sniff bottles, coded with random three-digit numbers to prevent bias.
  - A reference standard may be provided for comparison.
- Evaluation Environment: The evaluation is conducted in a well-ventilated, odor-free room to avoid sensory interference.
- Evaluation Procedure:
  - Panelists are instructed to sniff the samples and evaluate their odor characteristics.

- They then rate the intensity of various agreed-upon odor attributes (e.g., fruity, floral, sweet, green) on a labeled magnitude scale (e.g., from 0 = not perceptible to 9 = extremely strong).
- Data Analysis: The intensity ratings from all panelists are collected and statistically analyzed (e.g., using Analysis of Variance - ANOVA) to determine significant differences in the perceived odor profiles of the two compounds.

## Visualizing Methodologies and Pathways

### Experimental Workflow for Comparative Sensory Analysis

The following diagram illustrates a typical workflow for the comparative sensory analysis of two aroma compounds.

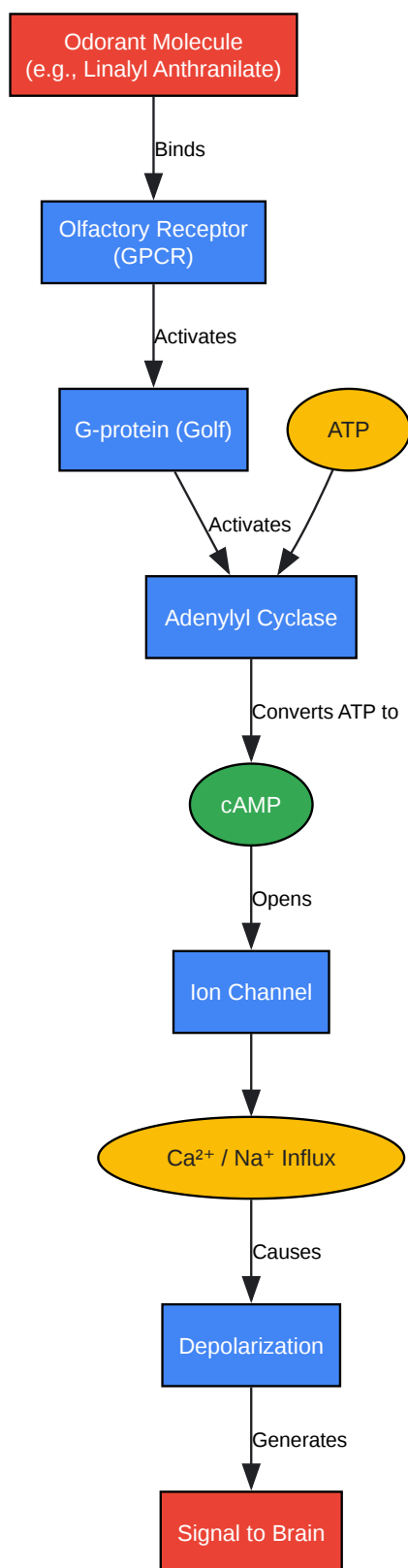


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Caption: Workflow for comparative sensory analysis.

## General Olfactory Signaling Pathway

While the specific olfactory receptors for **linalyl anthranilate** and methyl anthranilate are not publicly documented, the following diagram illustrates the general signal transduction cascade initiated upon the binding of an odorant molecule to a G-protein coupled receptor in the olfactory epithelium.



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Caption: General olfactory signaling pathway.

## Conclusion

**Linalyl anthranilate** and methyl anthranilate, while both esters of anthranilic acid, present distinct olfactory profiles. Methyl anthranilate is characterized by its potent and recognizable "Concord grape" and orange blossom aroma. In contrast, **linalyl anthranilate** offers a more complex and nuanced floral scent with prominent gardenia notes and fresh, green, citrus, and woody facets. These differences are significant for their applications in fragrance and flavor creation, where methyl anthranilate provides a strong, sweet, fruity-floral character, and **linalyl anthranilate** contributes a more sophisticated and multi-faceted floral bouquet. The choice between these two compounds will ultimately depend on the specific desired olfactory outcome in a given formulation. Further research employing direct comparative sensory analysis would be beneficial for a more granular quantification of their respective odor profiles.

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